

Application Notes and Protocols: Anthanthrone Pigments in Industrial Paints and Coatings

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Compound of Interest

Compound Name: Anthanthrone

Cat. No.: B1585402

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Introduction

Anthanthrone, specifically its halogenated derivative 4,10-dibromo**anthanthrone** (Colour Index No. Pigment Red 168), is a high-performance polycyclic pigment highly valued in the industrial paints and coatings sector.^{[1][2]} Belonging to the anthraquinone class of colorants, it is recognized for its brilliant yellowish-red or scarlet shade and exceptional fastness properties.^{[3][4]} These characteristics make it a preferred choice for demanding applications where long-term durability and color stability are critical. This document provides detailed application notes, performance data, and experimental protocols for the formulation and evaluation of industrial coatings incorporating **Anthanthrone** Pigment Red 168 (PR 168).

1.0 Physicochemical and Performance Data

Anthanthrone PR 168's robust molecular structure translates into superior performance characteristics, which are summarized below.

Table 1: Physicochemical Properties of Pigment Red 168

Property	Value	Source
Chemical Name	4,10-Dibromoanthanthrone	[1] [2]
Chemical Formula	C ₂₂ H ₈ Br ₂ O ₂	[5]
Molecular Weight	464.1 g/mol	[5]
CAS Number	4378-61-4	[5]
Appearance	Red Powder	-
Class	Anthraquinone	[3] [4]

Table 2: Performance Characteristics of Pigment Red 168 in Coatings

Performance Metric	Rating/Value	Notes
Lightfastness (Full Shade)	8 (Excellent)	Measured on the Blue Wool Scale (1-8), where 8 is the highest fastness. [6]
Lightfastness (Tint)	7-8 (Very Good - Excellent)	Performance may vary slightly based on the concentration and binder system. [3]
Weather Resistance	Excellent	Exhibits outstanding durability in exterior applications, including automotive finishes. [3] [7]
Heat Stability	≥ 300 °C	Suitable for high-temperature baking systems like coil coatings. [7]
Solvent Resistance	Excellent	Almost entirely resistant to most organic solvents found in typical binder systems. [3]
Chemical Resistance	Very Good	Good resistance to acids and alkalis, crucial for industrial maintenance coatings. [7] [8]
Migration Resistance	Good	Shows good resistance to migration in plasticized systems like PVC coatings. [3]

2.0 Key Applications in Industrial Coatings

The exceptional durability of PR 168 makes it suitable for a wide range of high-end industrial applications.[\[7\]](#)

- Automotive Finishes: Used in both OEM and refinish applications where excellent weather fastness and color retention are mandatory.[\[3\]](#)[\[7\]](#)

- High-Grade Industrial Coatings: Ideal for durable goods, machinery, and equipment coatings that require long service life.[3]
- Architectural Paints: Employed in premium exterior paints and decorative plasters for long-lasting, vibrant red shades.[3]
- Coil and PVC Coatings: Its heat stability and migration resistance are advantageous for pre-coated metal sheets and flexible PVC applications.[3]

3.0 Experimental Protocols

The following protocols provide standardized methodologies for incorporating and evaluating **Anthanthrone PR 168** in a coating system.

3.1 Protocol for Preparation of a Solvent-Borne Industrial Enamel

This protocol details the dispersion of PR 168 into a conventional alkyd-melamine bake enamel system.

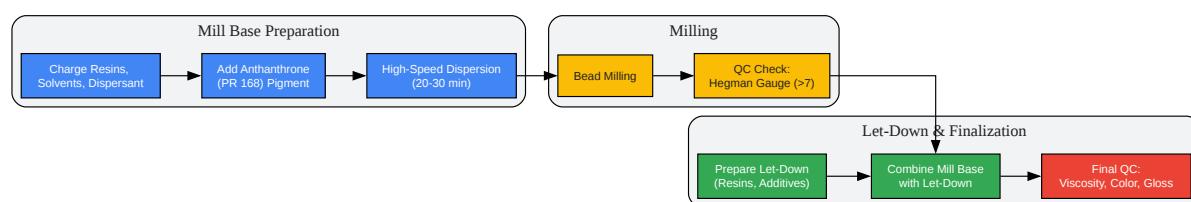
Materials and Equipment:

- **Anthanthrone** Pigment Red 168
- Medium-oil alkyd resin
- Melamine-formaldehyde resin
- Dispersant (wetting and dispersing agent)
- Solvents (e.g., Xylene, Solvesso 100)
- Flow and leveling additives
- High-speed disperser (e.g., Cowles dissolver)
- Bead mill
- Hegman gauge

- Viscometer

Procedure:

- Mill Base Preparation: a. Charge the alkyd resin, a portion of the solvent, and the dispersant into a mixing vessel. b. Agitate at low speed until the mixture is homogeneous. c. Gradually add the **Anthanthrone** PR 168 pigment to the vessel under agitation. d. Once the pigment is fully wetted, increase the disperser speed to high (e.g., 2000-3000 rpm) and disperse for 20-30 minutes to form a preliminary pigment slurry.
- Milling: a. Transfer the mill base to a horizontal bead mill. b. Mill the paste until the desired fineness of grind is achieved. Check the dispersion quality periodically using a Hegman gauge (target: > 7).
- Let-Down: a. In a separate vessel, combine the remaining alkyd resin, melamine resin, solvents, and any other additives. b. Slowly add the milled pigment concentrate to the let-down vehicle under constant, low-speed agitation. c. Continue mixing for 15-20 minutes until the batch is uniform.
- Quality Control: a. Adjust the final viscosity with solvent as required. b. Measure the final color, gloss, and viscosity to ensure they meet specifications.



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Workflow for formulating an industrial coating with **Anthanthrone**.

3.2 Protocol for Evaluation of Lightfastness

This protocol uses accelerated weathering to assess resistance to color fade upon light exposure.

Equipment:

- Xenon arc weathering apparatus (compliant with ISO 105-B02 or ASTM G155).[9]
- Blue Wool Scale reference standards (ISO 105 B01-B08).[9][10]
- Spectro-colorimeter
- Coated test panels prepared according to Protocol 3.1

Procedure:

- Prepare coated test panels and allow them to cure fully as per the coating's specifications.
- Measure the initial color coordinates (Lab*) of each panel using a spectro-colorimeter.
- Mount the test panels in the Xenon arc apparatus. Simultaneously, mount the Blue Wool standards (strips 1 through 8).
- Expose the samples and standards to the simulated solar radiation according to the test cycle specified in ISO 105-B02.
- Periodically inspect the samples and the Blue Wool standards.
- The test is complete when Blue Wool standard 7 shows a color change corresponding to Grade 4 on the Grey Scale.
- Remove the test panel and measure its final color coordinates. Calculate the total color difference (ΔE^*).
- The lightfastness rating is determined by comparing the color change of the test panel to that of the Blue Wool standards. A rating of 8 indicates outstanding lightfastness.[9]

3.3 Protocol for Assessment of Chemical Resistance

This protocol evaluates the coating's ability to withstand exposure to various chemicals.

Equipment & Materials:

- Cured coated panels
- Test chemicals (e.g., 10% H₂SO₄, 10% NaOH, Xylene, Isopropanol, Gasoline)
- Watch glasses and pipettes
- Cotton balls

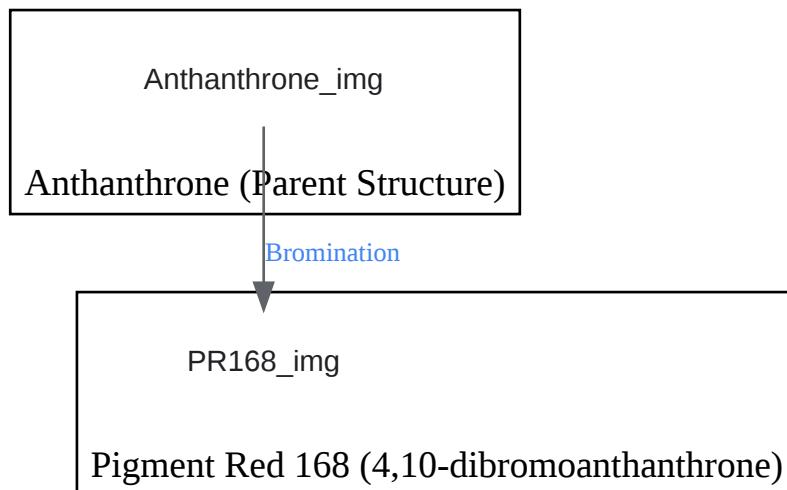
Procedure (Spot Test Method):

- Place the fully cured coated panels on a level surface.
- Apply a few drops of each test chemical onto a separate area of the panel.
- For volatile solvents, place a cotton ball saturated with the solvent on the panel and cover it with a watch glass to retard evaporation.
- Allow the chemicals to remain in contact with the coating for a specified period (e.g., 24 hours) at ambient temperature.^[8]
- After the exposure period, remove the chemicals by rinsing with deionized water and gently blotting dry.
- Allow the panels to recover for 1 hour and then visually inspect for any defects such as blistering, swelling, discoloration, gloss reduction, or loss of adhesion.^[8]
- Rate the resistance on a scale (e.g., 1-5, where 5 = no effect, 1 = severe failure).

4.0 Visualization of Key Concepts

4.1 Chemical Structure

Anthanthrone's performance is derived from its stable, polycyclic aromatic structure. Pigment Red 168 is created by the bromination of the parent **anthanthrone** molecule.

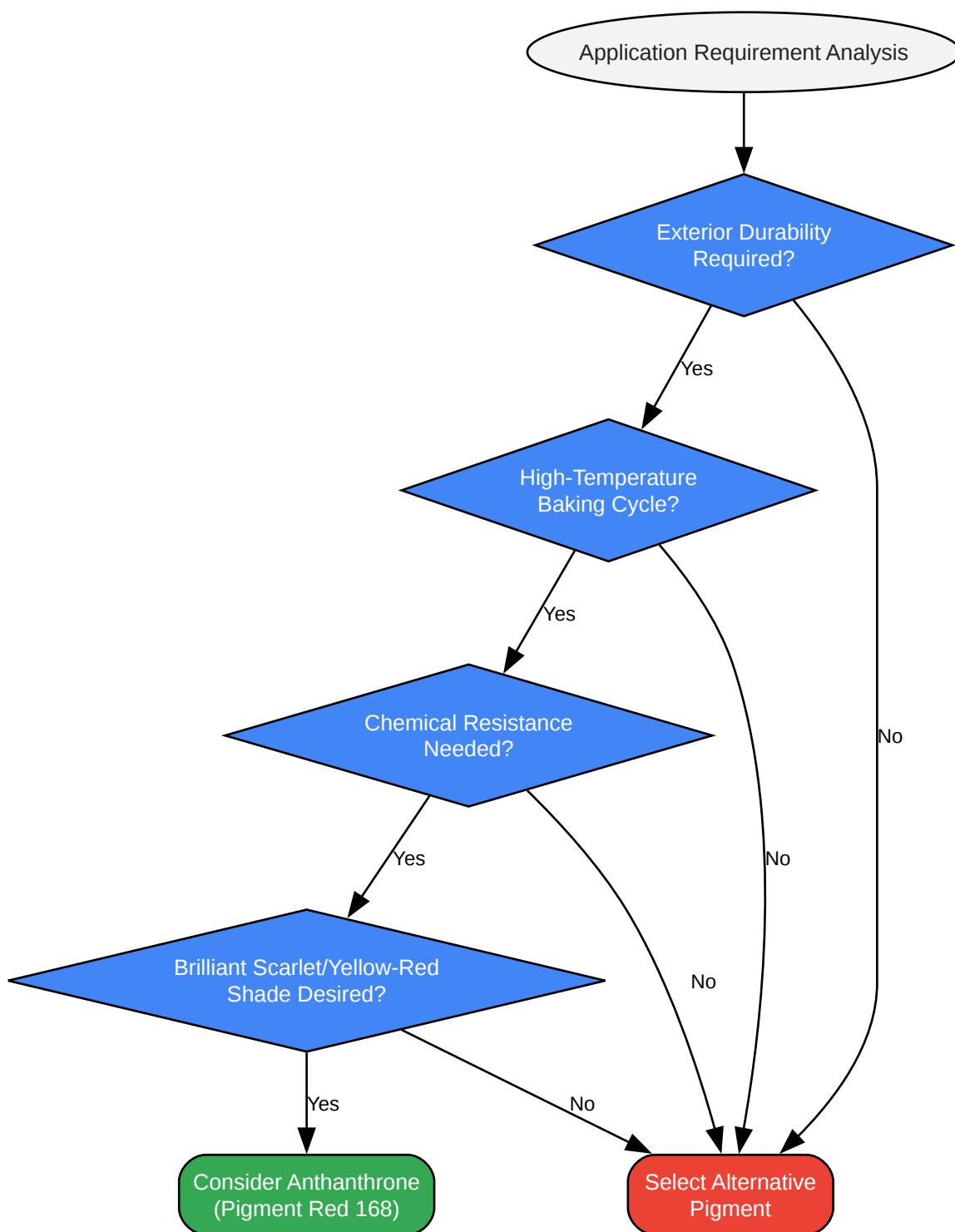


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Synthesis relationship of Pigment Red 168 from **Anthanthrone**.

4.2 Pigment Selection Logic

Choosing the correct pigment is critical. The following diagram illustrates the decision-making process where **Anthanthrone** PR 168 is a potential candidate.

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Decision tree for selecting **Anthanthrone (PR 168)**.

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